

5H-Cyclopenta[c]pyridine basic physicochemical properties

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Compound of Interest

Compound Name: 5H-Cyclopenta[C]pyridine

CAS No.: 270-60-0

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An In-Depth Technical Guide to the Physicochemical Properties of **5H-Cyclopenta[c]pyridine**

For Researchers, Scientists, and Drug Development Professionals

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Abstract

5H-Cyclopenta[c]pyridine is a heterocyclic aromatic compound that has garnered interest within medicinal chemistry and materials science due to its unique structural and electronic properties. As a scaffold, it serves as a foundational component for a variety of derivatives exhibiting a wide range of biological activities.^{[1][2][3]} This guide provides a comprehensive analysis of the core physicochemical properties of the parent compound, **5H-Cyclopenta[c]pyridine**. Recognizing the limited availability of direct experimental data for this specific molecule, this document synthesizes computed data, insights from structurally related isomers, and established experimental protocols. The objective is to equip researchers with a robust understanding of its fundamental characteristics, enabling informed decisions in synthesis, derivatization, and application.

Molecular Identity and Structure

5H-Cyclopenta[c]pyridine is a bicyclic heteroaromatic compound composed of a pyridine ring fused to a cyclopentadiene ring. The defining feature is the nitrogen atom at position 6 and the methylene bridge at the 5-position, which imparts a non-planar geometry to the cyclopentane moiety.

Table 1: Chemical Identifiers

Identifier Type	Value	Source
IUPAC Name	5H-cyclopenta[c]pyridine	[4]
CAS Number	270-60-0	[4]
Molecular Formula	C ₈ H ₇ N	[4]
Canonical SMILES	<chem>C1C=CC2=C1C=CN=C2</chem>	[4]
InChI Key	MABMYMRINJOUSO- UHFFFAOYSA-N	[4]

Core Physicochemical Properties

The physicochemical properties of a molecule are critical determinants of its behavior in both chemical and biological systems. They influence solubility, membrane permeability, reactivity, and formulation characteristics. The data presented here are primarily computed, reflecting the current state of publicly available information.

Table 2: Computed Physicochemical Data for 5H-Cyclopenta[c]pyridine

Property	Value	Source
Molecular Weight	117.15 g/mol	[4]
Exact Mass	117.057849228 Da	[4]
Topological Polar Surface Area (TPSA)	12.9 Å ²	[4]
Calculated logP (XLogP3)	1.6	[4]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	1	[4]
Rotatable Bond Count	0	[4]

Basicity and pKa

The lone pair of electrons on the pyridine nitrogen atom confers basic properties to **5H-Cyclopenta[c]pyridine**. The pKa of its conjugate acid (the pyridinium ion) is a crucial parameter, influencing its ionization state at physiological pH and its utility in acid-base catalysis. While no experimental pKa value for **5H-Cyclopenta[c]pyridine** is readily available, we can draw comparisons to its well-studied isomer, 5H-Cyclopenta[b]pyridine, which has a predicted pKa of approximately 5.15.[5] The electronic environment of the nitrogen atom in the [c] isomer is expected to be similar, suggesting a pKa in a comparable range.

The pKa value is not merely an academic number; it dictates practical experimental conditions. For instance, during an aqueous workup, knowing the pKa allows for the selective extraction of the compound into an acidic aqueous phase by protonation, effectively separating it from non-basic impurities.

Solubility Profile

Solubility is a cornerstone of drug development and chemical synthesis. The calculated logP of 1.6 for **5H-Cyclopenta[c]pyridine** suggests it is moderately lipophilic and likely to exhibit poor solubility in water but good solubility in a range of organic solvents.[4] The principle of "like

dissolves like" is a reliable guide; polar solvents can interact with the polar pyridine nitrogen, while the hydrocarbon framework favors nonpolar solvents.[6]

- Polar Protic Solvents (e.g., Ethanol, Methanol): These solvents are anticipated to be effective due to their ability to engage in hydrogen bonding with the nitrogen lone pair.
- Polar Aprotic Solvents (e.g., DMSO, Acetonitrile): These will likely dissolve the compound through dipole-dipole interactions.
- Nonpolar Solvents (e.g., Toluene, Hexane): Solubility in these is expected due to van der Waals forces acting on the carbocyclic portion of the molecule.[6]

Experimental Protocols for Property Determination

To empower researchers to fill the existing data gaps, this section details robust, self-validating protocols for determining key physicochemical properties.

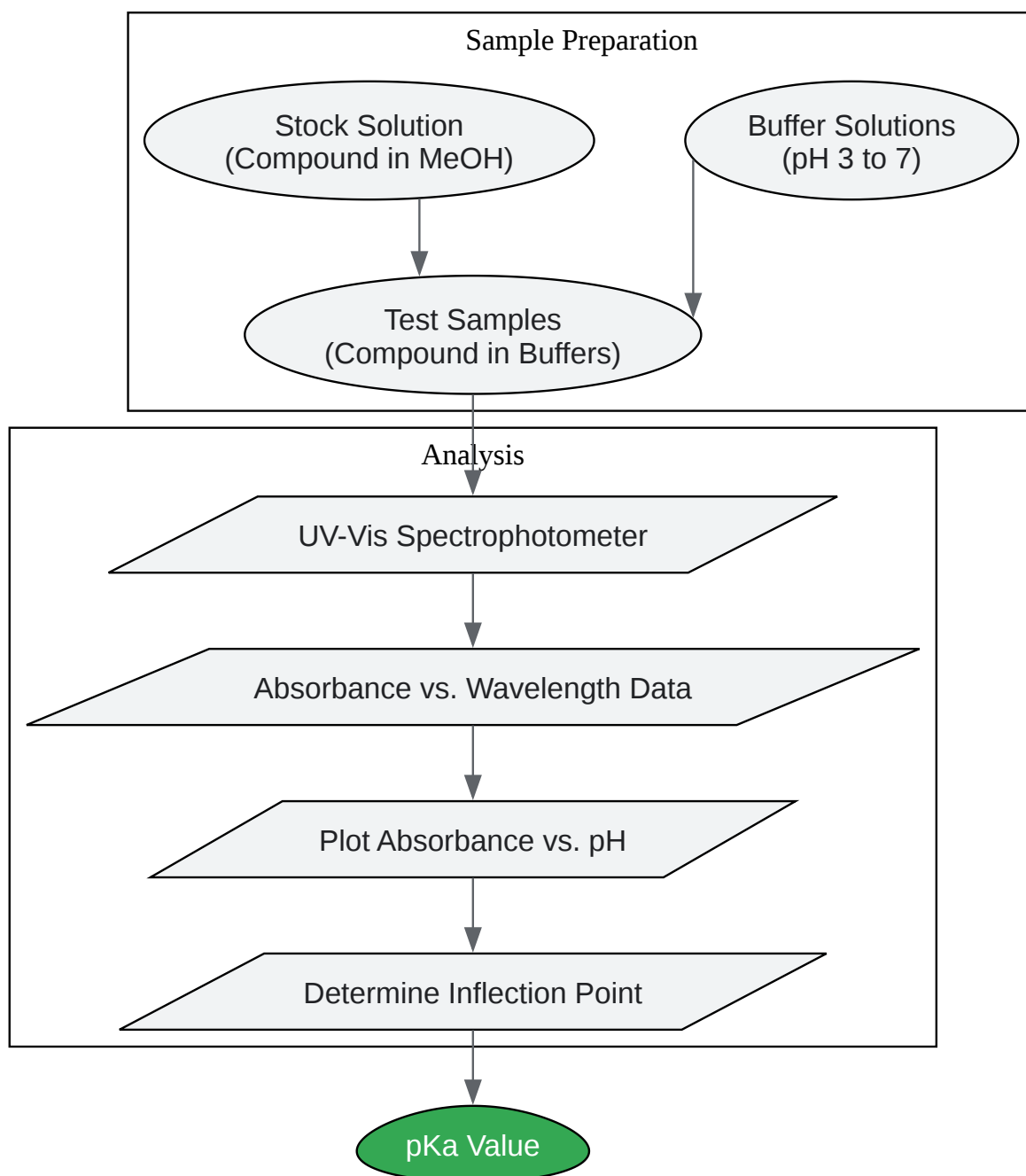
Protocol: Spectrophotometric Determination of pKa

This method is ideal for small sample quantities and relies on the change in UV-Vis absorbance as the compound's ionization state changes with pH.[7]

Methodology:

- Preparation of Buffer Solutions: Prepare a series of buffer solutions spanning a pH range from approximately 3 to 7.
- Stock Solution Preparation: Prepare a concentrated stock solution of **5H-Cyclopenta[c]pyridine** in a suitable organic solvent (e.g., methanol).
- Sample Preparation: Add a small, constant aliquot of the stock solution to each buffer solution, ensuring the final organic solvent concentration is minimal (<1%) to avoid perturbing the aqueous pKa.
- Spectroscopic Measurement: Record the UV-Vis spectrum (e.g., from 200-400 nm) for each sample. The protonated and neutral forms of the molecule will exhibit different absorbance spectra.[8]

- Data Analysis: Select a wavelength where the difference in absorbance between the fully protonated and neutral forms is maximal. Plot absorbance versus pH. The resulting data should form a sigmoidal curve.[\[9\]](#)
- pKa Determination: The inflection point of the sigmoid curve corresponds to the pH at which the concentrations of the protonated and neutral species are equal; at this point, $\text{pH} = \text{pKa}$.
[\[9\]](#)



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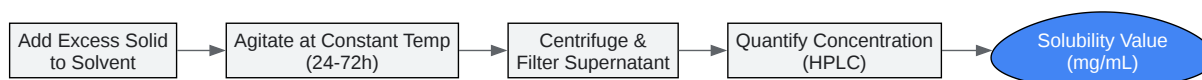
Caption: Workflow for Spectrophotometric pKa Determination.

Protocol: Equilibrium Solubility Determination via Shake-Flask Method

The shake-flask method is a gold-standard technique for determining the equilibrium solubility of a compound in a specific solvent.[6]

Methodology:

- **System Preparation:** Add an excess amount of solid **5H-Cyclopenta[c]pyridine** to a known volume of the chosen solvent (e.g., water, octanol, or a relevant buffer) in a sealed glass vial. The presence of undissolved solid is essential.
- **Equilibration:** Agitate the mixture at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.[6]
- **Phase Separation:** Centrifuge the vial to pellet the undissolved solid. Carefully filter the supernatant through a chemically inert syringe filter (e.g., PTFE) to obtain a clear, saturated solution.[6]
- **Quantification:** Accurately determine the concentration of the dissolved compound in the filtrate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with a UV detector.
- **Calibration:** Generate a calibration curve using standard solutions of the compound at known concentrations to ensure accurate quantification.
- **Reporting:** Express the solubility in units of mg/mL or mol/L at the specified temperature.



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Caption: Shake-Flask Method for Solubility Determination.

Spectroscopic Characterization Profile

Spectroscopic data provides the definitive structural fingerprint of a molecule. While experimental spectra for **5H-Cyclopenta[c]pyridine** are not widely published, this section outlines the expected characteristics based on its structure and data from related compounds. [\[10\]](#)[\[11\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to be complex due to the asymmetry of the molecule. Key features would include:
 - Signals in the aromatic region (δ 7.0-8.5 ppm) corresponding to the protons on the pyridine ring.
 - Signals for the olefinic protons on the cyclopentadiene ring.
 - A distinct signal for the two protons of the CH_2 group at the 5-position, likely appearing as a singlet in the aliphatic region.
- ^{13}C NMR: The carbon spectrum would show eight distinct signals corresponding to the eight carbon atoms in the molecule. The carbons of the pyridine ring would appear in the downfield region (δ 120-150 ppm), while the cyclopentadiene carbons would be further upfield.

Infrared (IR) Spectroscopy

The IR spectrum would be characterized by:

- C-H stretching: Aromatic C-H stretches above 3000 cm^{-1} .
- C=C and C=N stretching: Aromatic ring vibrations in the $1400\text{-}1600\text{ cm}^{-1}$ region.
- C-H bending: Out-of-plane bending vibrations in the $700\text{-}900\text{ cm}^{-1}$ region, which can be diagnostic of the substitution pattern on the pyridine ring.[\[8\]](#)[\[12\]](#)

Mass Spectrometry (MS)

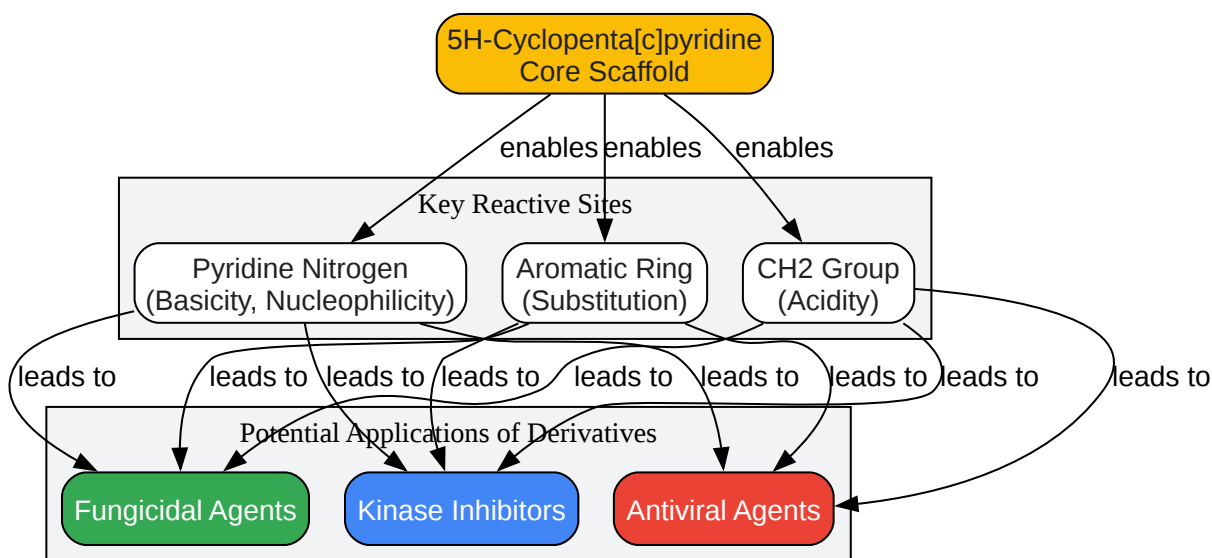
In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) would be observed at an m/z corresponding to the molecular weight of the compound (117.15). High-resolution mass spectrometry (HRMS) would confirm the elemental composition (C_8H_7N).^{[13][14]}

Reactivity and Synthetic Relevance

The **5H-Cyclopenta[c]pyridine** scaffold is a valuable building block in organic synthesis. Its reactivity is governed by the interplay between the electron-deficient pyridine ring and the cyclopentadiene moiety.

- **Pyridine Nitrogen:** The basic nitrogen atom can be protonated, alkylated, or oxidized to an N-oxide.
- **Aromatic Ring:** The pyridine ring is generally deactivated towards electrophilic aromatic substitution but can undergo nucleophilic substitution, particularly with activation.
- **Cyclopentadiene Moiety:** The CH_2 group is potentially acidic and could be deprotonated with a strong base to form a cyclopentadienyl-like anion, a key intermediate for further functionalization.

Derivatives of cyclopenta[c]pyridine have shown significant promise as antiviral, fungicidal, and insecticidal agents, highlighting the therapeutic and agrochemical potential of this core structure.^{[2][3]}



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